

Executive Summary: The State of 4-MA-NBOMe Reference Materials

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Compound of Interest

Compound Name: 4-MA-NBOMe (hydrochloride)

Cat. No.: B1164594

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As of early 2026, no ISO 17034 Certified Reference Materials (CRMs) are commercially available for 4-MA-NBOMe (N-(2-methoxybenzyl)-4-methylamphetamine).

While major manufacturers like Cerilliant and Lipomed offer CRMs for the 2C-series NBOMes (e.g., 25I-NBOMe, 25B-NBOMe), 4-MA-NBOMe remains a niche "hybrid" amphetamine/phenethylamine derivative. Consequently, researchers must rely on Analytical Reference Standards (typically ISO 9001 manufactured) rather than ISO 17034 CRMs.

This guide provides the sourcing options, a technical comparison of available grades, and—crucially—a self-validation protocol to establish metrological traceability when a true CRM is unavailable.

Part 1: Chemical Identity & Source Comparison

Target Analyte: 4-MA-NBOMe IUPAC Name: N-[(2-methoxyphenyl)methyl]-1-(4-methylphenyl)propan-2-amine Synonyms: 4-Methylamphetamine NBOMe, p-MA-NBOMe CAS Number: 2749298-47-1

Market Analysis: Available Reference Standards

Since direct CRMs are absent, the comparison below evaluates the primary available Analytical Reference Standards.

Feature	Cayman Chemical (Item No. 20867)	MedChemExpress (Cat. No. HY-170732)	Generic/Custom Synthesis
Classification	Analytical Reference Standard	Research Chemical	Chemical Reagent
Form	Crystalline Solid (HCl salt)	Solid	Variable
Purity	≥98%	≥98%	Variable (Often 95-98%)
Traceability	Batch-specific CoA (HPLC/MS/NMR)	CoA (HPLC/NMR)	Limited/None
Stability	≥5 years at -20°C	3 years at -20°C	Unknown
Primary Use	Forensic Screening / Quantitation	Pharmacological Research	Synthesis Precursor
Cost (Est.)	High (~\$80/mg)	Moderate	Low (Bulk)

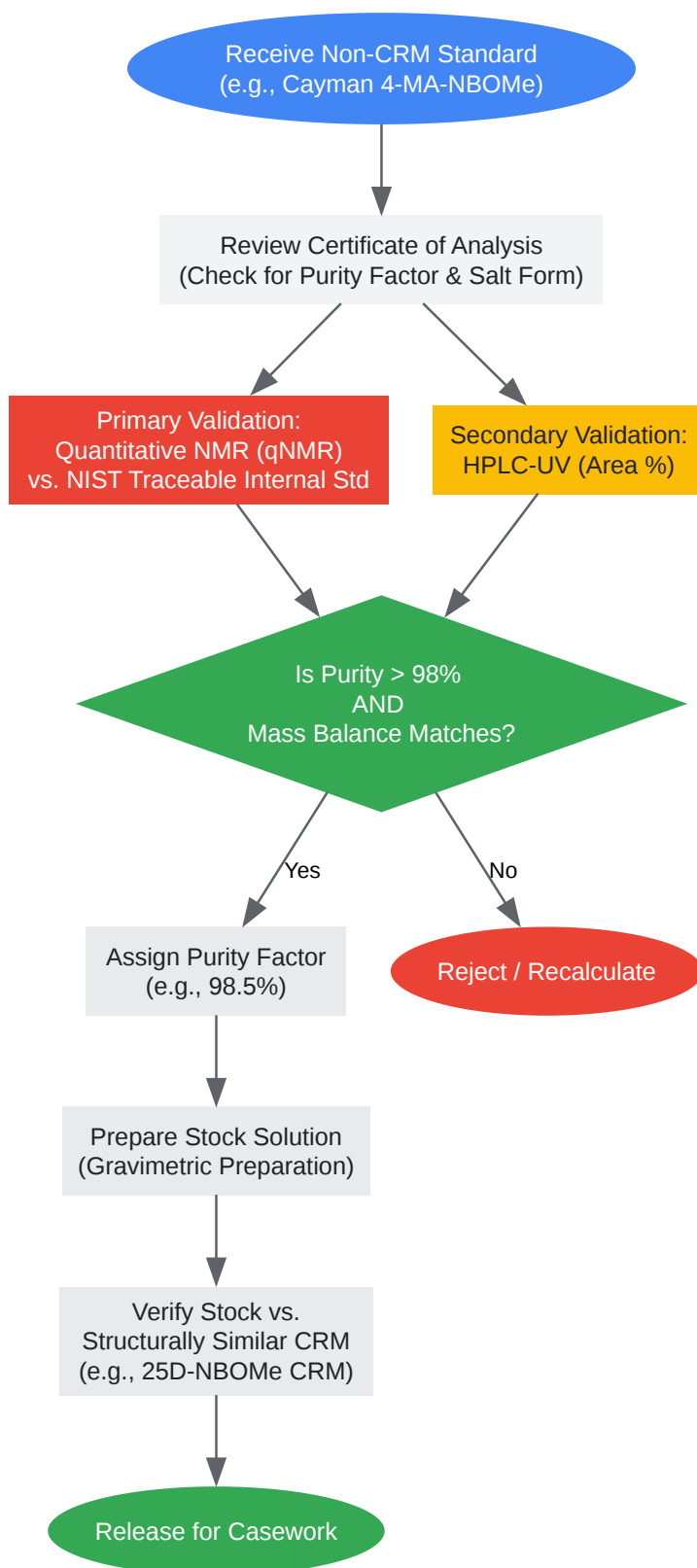
Recommendation: For forensic and toxicology applications, Cayman Chemical is the preferred source due to their established history of providing forensic-grade standards with comprehensive Certificates of Analysis (CoA) that include trace analytical data (NMR, MS).

Part 2: Validation Protocol for Non-Certified Standards

Since the available standards are not ISO 17034 certified, you cannot automatically accept the stated concentration/purity for quantitative casework without verification. You must perform an In-House Verification.

Workflow: Establishing Traceability (Self-Validating System)

The following diagram outlines the decision logic for validating a non-CRM standard before use in quantitative LC-MS/MS assays.



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Figure 1: Decision tree for validating non-certified reference materials (RMs) for forensic use.

Part 3: Experimental Protocols (LC-MS/MS)

Once the standard is validated, use the following parameters for detection. 4-MA-NBOMe is an isomer of 4-MMA-NBOMe and 4-EA-NBOMe; chromatographic separation is critical.

Chromatographic Separation

- Column: Waters Acquity UPLC BEH C18 (1.7 μ m, 2.1 \times 100 mm) or equivalent Biphenyl phase (for better isomer separation).
- Mobile Phase A: 0.1% Formic Acid in Water + 2mM Ammonium Formate.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B to 95% B over 10 minutes. 4-MA-NBOMe typically elutes around 7.3 - 7.6 min, distinct from the 2C-series NBOMes.

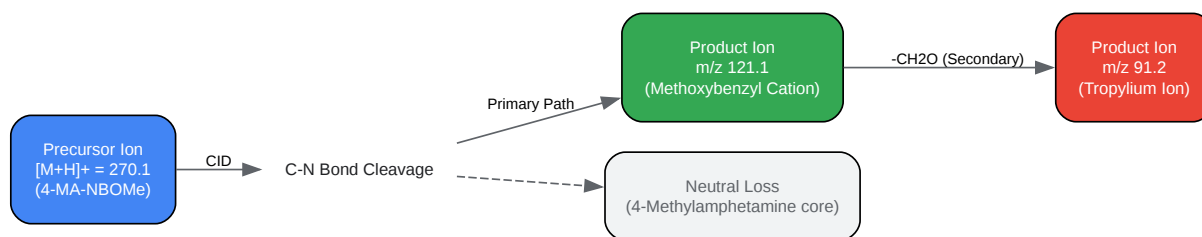
Mass Spectrometry (MRM) Parameters

- Ionization: ESI Positive Mode.
- Precursor Ion:m/z 270.1

Transition (m/z)	Role	Collision Energy (eV)	Origin of Fragment
270.1 \rightarrow 121.1	Quantifier	16 - 19	Tropylium ion (methoxybenzyl moiety)
270.1 \rightarrow 91.2	Qualifier 1	35	Benzyl cation
270.1 \rightarrow 164.1	Qualifier 2	12	Loss of methoxybenzyl group (Amine core)

Fragmentation Pathway Visualization

Understanding the fragmentation is vital for distinguishing 4-MA-NBOMe from its isomers (e.g., 25D-NBOMe).



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Figure 2: Proposed ESI+ fragmentation pathway for 4-MA-NBOMe monitoring transitions.

References

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